

resolving moisture absorption issues with (R)-Omeprazole sodium

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Compound of Interest

Compound Name: (R)-Omeprazole Sodium Salt

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Technical Support Center: (R)-Omeprazole Sodium

Welcome to the Technical Support Center for (R)-Omeprazole Sodium. This resource is designed for researchers, scientists, and drug development professionals to navigate the challenges associated with the handling and formulation of this hygroscopic active pharmaceutical ingredient (API). As a Senior Application Scientist, I have compiled this guide to provide not only procedural instructions but also the scientific rationale behind these recommendations, ensuring the integrity and success of your experiments.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the properties and handling of (R)-Omeprazole sodium.

Q1: What is (R)-Omeprazole sodium and why is it sensitive to moisture?

(R)-Omeprazole sodium is the R-enantiomer of omeprazole, a proton pump inhibitor that suppresses gastric acid secretion.^{[1][2]} The sodium salt form enhances its solubility. However,

like many sodium salts of active pharmaceutical ingredients, (R)-Omeprazole sodium is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[3] This hygroscopicity is attributed to the high energy sites on the crystal lattice and the presence of the sodium ion, which has a strong affinity for water molecules.

Q2: What are the consequences of moisture absorption for (R)-Omeprazole sodium?

Moisture absorption can lead to a cascade of undesirable physical and chemical changes in (R)-Omeprazole sodium:

- **Chemical Degradation:** Omeprazole is susceptible to degradation in the presence of moisture and acidic conditions.[4][5][6] The primary degradation pathway is acid-catalyzed hydrolysis, which can be accelerated by the presence of water.[3] This degradation can lead to a loss of potency and the formation of impurities.
- **Physical State Alterations:** The uptake of water can induce changes in the solid-state properties of the powder. This may include deliquescence (dissolving in absorbed water), which can lead to changes in crystallinity, potentially impacting dissolution rate and bioavailability.[7][8]
- **Changes in Appearance:** A common indicator of degradation in omeprazole formulations is a change in color.[5] The powder may develop a yellow, orange, purple, or brown discoloration upon exposure to moisture and other stress factors.[6]
- **Handling and Manufacturing Challenges:** Increased moisture content can negatively impact powder properties, leading to issues such as poor flowability, caking, and clumping.[9] These issues can complicate manufacturing processes like blending, milling, and tablet compression.[10]

Q3: How can I minimize moisture exposure during routine laboratory work?

Minimizing moisture exposure is critical. Here are some key practices:

- **Controlled Environment:** Whenever possible, handle (R)-Omeprazole sodium in a controlled environment with low relative humidity (RH), such as a glove box or a room with a dehumidifier.

- **Appropriate Storage:** Store the compound in a tightly sealed container, preferably in a desiccator with a suitable desiccant like silica gel.^[11]
- **Minimize Exposure Time:** When weighing or handling the powder, minimize the time it is exposed to the ambient atmosphere. Have all necessary equipment and materials ready before opening the container.
- **Use Dry Equipment:** Ensure all spatulas, weighing boats, and glassware are scrupulously dry before use.

Q4: What are the recommended long-term storage conditions for (R)-Omeprazole sodium?

For long-term stability, (R)-Omeprazole sodium should be stored at -20°C in a tightly sealed container.^[1] The stability of the compound is significantly influenced by temperature and humidity.^{[4][5]} Stability studies on omeprazole have shown degradation at elevated temperatures and high relative humidity.^{[4][5]}

Troubleshooting Guide

This guide provides solutions to specific problems you may encounter during your experiments with (R)-Omeprazole sodium.

Issue 1: Inconsistent or higher-than-expected water content results from Karl Fischer (KF) titration.

Q: My Karl Fischer titration results for (R)-Omeprazole sodium are variable and often higher than the theoretical value for the hydrate. What could be the cause?

A: This is a common issue when dealing with hygroscopic powders. The discrepancy can be traced to several factors related to both the sample and the KF methodology.

Underlying Causes and Solutions:

- **Atmospheric Moisture Contamination:** The most likely culprit is the absorption of atmospheric moisture during sample handling and transfer.

- Solution: Handle the sample in a low-humidity environment. Use a KF titrator with an enclosed titration cell and ensure all seals are intact. Replace the desiccant in the drying tubes regularly.[\[12\]](#)
- Sample Size: Using a very small sample size can amplify the error from even minor moisture contamination.
 - Solution: Optimize the sample size based on the expected water content to ensure it falls within the optimal range for your KF instrument.[\[13\]](#)
- Side Reactions: Although less common for this compound, some substances can react with the KF reagents, leading to erroneously high water content readings.
 - Solution: If you suspect side reactions, consult specialized literature or your KF instrument manufacturer for guidance on using alternative reagents or adjusting the titration parameters.[\[12\]](#)
- Instrumental Drift: A high and unstable drift value indicates that moisture is entering the titration cell from the environment.
 - Solution: Before starting your measurements, ensure the instrument has reached a low and stable drift rate. If the drift remains high, check for leaks in the titration cell and replace the desiccant.[\[12\]](#)[\[14\]](#)

Experimental Protocol: Water Content Determination by Karl Fischer Titration (Volumetric)

This protocol is based on the principles outlined in USP General Chapter <921>.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Apparatus: Use a calibrated volumetric Karl Fischer titrator.
- Reagent Preparation: Use a commercially available, standardized Karl Fischer reagent.
- System Preparation:
 - Add anhydrous methanol to the titration vessel.
 - Pre-titrate the methanol with the Karl Fischer reagent to a stable endpoint to eliminate any residual water.

- Standardization:
 - Accurately weigh a suitable amount of a certified water standard (e.g., disodium tartrate dihydrate) and add it to the titration vessel.
 - Titrate to the endpoint.
 - Calculate the water equivalence factor (F) of the reagent in mg of water per mL of reagent.
- Sample Analysis:
 - In a low-humidity environment, accurately weigh a suitable amount of (R)-Omeprazole sodium. The target is to have a titrant volume that is a significant portion of the burette volume.^[13]
 - Quickly transfer the sample to the titration vessel.
 - Titrate with the Karl Fischer reagent to the endpoint.
- Calculation:
 - Calculate the percentage of water in the sample using the formula: % Water = $(V \times F) / (W \times 10)$ Where:
 - V = volume of Karl Fischer reagent consumed by the sample (in mL)
 - F = water equivalence factor of the reagent (in mg/mL)
 - W = weight of the sample (in g)

Issue 2: Changes in the physical appearance and powder properties of (R)-Omeprazole sodium upon storage.

Q: I've noticed my batch of (R)-Omeprazole sodium has become clumpy and discolored after a few weeks in the lab. What is happening and how can I prevent it?

A: The observed changes are classic signs of moisture absorption and subsequent degradation.

Underlying Causes and Solutions:

- Inadequate Storage: Storing the compound in a poorly sealed container or outside of a desiccator will lead to significant moisture uptake.
 - Solution: Always store (R)-Omeprazole sodium in a tightly sealed container within a desiccator containing a fresh desiccant. For long-term storage, follow the manufacturer's recommendation of -20°C.[1]
- Exposure to High Humidity: Even brief or repeated exposure to a humid laboratory environment can initiate these changes.
 - Solution: Minimize the number of times the primary container is opened. If you need to frequently access the compound, consider aliquoting it into smaller, single-use vials.
- Solid-State Transition: The absorbed water can act as a plasticizer, reducing the glass transition temperature and increasing molecular mobility, which can lead to changes in the crystalline structure or even amorphization.[8]
 - Solution: Characterize the solid-state properties of your material before and after any storage or handling that might expose it to moisture. Techniques like Powder X-ray Diffraction (PXRD) are invaluable for this.

Experimental Protocol: Assessing Solid-State Changes with Powder X-ray Diffraction (PXRD)

This protocol is based on the principles outlined in USP General Chapter <941>.[19][20][21][22]

- Sample Preparation:
 - Gently grind a small amount of the (R)-Omeprazole sodium powder to ensure a random orientation of the crystals.
 - Mount the powder onto a sample holder.
- Instrument Setup:

- Use a calibrated powder X-ray diffractometer.
- Set the appropriate instrument parameters (e.g., X-ray source, voltage, current, scan range, and scan speed).
- Data Acquisition:
 - Run the PXRD scan on your initial (time zero) sample to obtain a reference diffractogram.
 - After a period of storage under specific conditions (e.g., 40°C/75% RH for an accelerated stability study), run a PXRD scan on the stored sample.[\[4\]](#)[\[5\]](#)
- Data Analysis:
 - Compare the diffractograms of the initial and stored samples.
 - Interpretation:
 - Sharp, well-defined peaks indicate a crystalline material.
 - A broad, diffuse "halo" with no distinct peaks is characteristic of an amorphous material. [\[9\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)
 - A decrease in the intensity of crystalline peaks and the appearance of a halo suggests a partial loss of crystallinity.
 - The appearance of new peaks could indicate the formation of a new crystalline phase or a hydrate.

Issue 3: Poor or inconsistent results in downstream experiments (e.g., dissolution, HPLC analysis).

Q: My dissolution profiles for a formulation containing (R)-Omeprazole sodium are inconsistent, and I'm seeing unexpected peaks in my HPLC chromatograms. Could moisture be the cause?

A: Absolutely. Moisture-induced degradation is a primary suspect for both of these issues.

Underlying Causes and Solutions:

- **Formation of Degradation Products:** As discussed, moisture can accelerate the degradation of (R)-Omeprazole sodium. These degradation products will appear as extra peaks in your HPLC analysis.
 - **Solution:** A stability-indicating HPLC method is crucial for separating the parent drug from its degradation products.[\[2\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#) Ensure your method is validated for this purpose.
- **Changes in Dissolution Rate:** Alterations in the solid-state of the API (e.g., from crystalline to amorphous) can significantly impact its dissolution rate.
 - **Solution:** Correlate your dissolution data with solid-state characterization (PXRD) to understand if physical changes are occurring.
- **Interaction with Excipients:** Hygroscopic excipients in a formulation can compete for moisture, and in some cases, can donate water to the API, accelerating its degradation.[\[7\]](#)[\[30\]](#)
 - **Solution:** Carefully select excipients with low hygroscopicity when formulating (R)-Omeprazole sodium.[\[31\]](#)[\[32\]](#) Compatibility studies between the API and excipients under stressed conditions (e.g., high humidity) are essential.[\[33\]](#)

Experimental Protocol: Stability-Indicating HPLC Method for (R)-Omeprazole Sodium

This is a general protocol; specific parameters should be optimized and validated for your particular application.

- **Chromatographic System:**
 - **Column:** A C18 or similar reversed-phase column is commonly used.
 - **Mobile Phase:** A buffered mobile phase is necessary to control the pH and ensure good peak shape. For example, a mixture of a phosphate buffer and a suitable organic solvent like acetonitrile or methanol.[\[2\]](#)
 - **Detection:** UV detection at an appropriate wavelength (e.g., 280-302 nm).

- Sample Preparation:
 - Accurately weigh and dissolve the (R)-Omeprazole sodium sample in a suitable solvent.
 - Filter the sample solution before injection.
- Forced Degradation Study (for method validation):
 - To demonstrate the stability-indicating nature of the method, subject the (R)-Omeprazole sodium to forced degradation under various stress conditions (acidic, basic, oxidative, thermal, and photolytic).
 - Analyze the stressed samples to ensure that the degradation product peaks are well-resolved from the parent peak.
- Analysis of Stability Samples:
 - Inject the prepared solutions of your stability samples onto the HPLC system.
 - Quantify the amount of (R)-Omeprazole sodium remaining and any major degradation products.

Data and Visualization

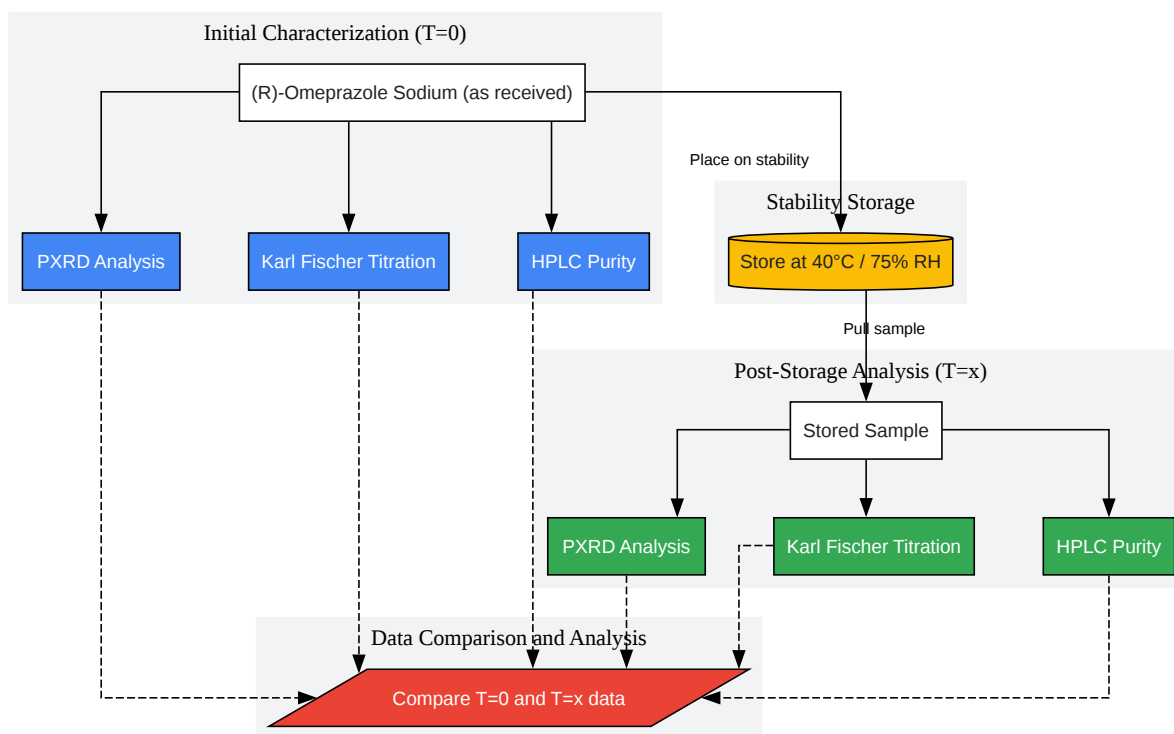
Table 1: Key Physicochemical Properties and Recommended Conditions for (R)-Omeprazole Sodium

Parameter	Value / Recommendation	Source(s)
Appearance	White to off-white solid	[2]
Hygroscopicity	Hygroscopic	[3]
Long-Term Storage	-20°C, in a tightly sealed container	[1]
Handling Environment	Low relative humidity (RH)	[9]
Water Content (Typical)	~6.7% (corresponding to ~1.4 moles of water)	[34]
Degradation Triggers	Moisture, acid, heat, light	[4][5][6]

Diagram 1: Troubleshooting Workflow for Inconsistent Karl Fischer Titration Results

Caption: A decision tree for troubleshooting Karl Fischer titration.

Diagram 2: Experimental Workflow for Investigating Physical Instability



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Caption: A workflow for assessing the impact of moisture on the API.

References

- Iuga, C., & Bojiță, M. (2010). Stability study of omeprazole. *Farmacia*, 58(2), 203-210. Available at: [\[Link\]](#)

- Gowthamarajan, K., & Singh, S. K. (2010). Formulation and stability study of omeprazole oral liquid suspension for pediatric patients. *Journal of Applied Pharmaceutical Science*, 1(1), 12-15. Available at: [\[Link\]](#)
- Senthilkumar, S., & Rajendran, S. (2014). A Validated Stability of Omeprazole Sodium Injection in 0.9% Sodium Chloride and 5% Dextrose Solutions by RP-HPLC. *IOSR Journal of Pharmacy and Biological Sciences*, 9(5), 24-30. Available at: [\[Link\]](#)
- Mantovani, P. C., et al. (2023). Could the Change of Excipient Content Improve the Stability of Gastroresistant Omeprazole Pellets? *Brazilian Archives of Biology and Technology*, 66, e23230850. Available at: [\[Link\]](#)
- European Medicines Agency. (2023). Guideline on Stability Testing: Stability testing of existing active substances and related finished products. EMA/CVMP/QWP/709423/2022,Corr.1. Available at: [\[Link\]](#)
- Xylem Analytics. (n.d.). Coulometric KF-Titration Troubleshooting. Retrieved February 9, 2026, from [\[Link\]](#)
- Ng, L. H., et al. (2022). Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals. *Pharmaceutics*, 14(9), 1937. Available at: [\[Link\]](#)
- Taylor, L. S., & Mauer, L. J. (2021). The effect of water on the solid state characteristics of pharmaceutical excipients: Molecular mechanisms, measurement techniques, and quality aspects of final dosage form. *Journal of Pharmaceutical Sciences*, 110(8), 2855-2883. Available at: [\[Link\]](#)
- Murakami, F. S., et al. (2009). Physico-chemical solid-state characterization of omeprazole sodium: Thermal, spectroscopic and crystallinity studies. *Journal of Pharmaceutical and Biomedical Analysis*, 49(1), 72-80. Available at: [\[Link\]](#)
- WO2014138603A1. (2014). Stabilization of moisture-sensitive drugs. Google Patents.
- United States Pharmacopeia. (n.d.).
- Seshadri, R. K., & Raghavaraju, T. V. (2013). A Single Gradient Stability-Indicating Reversed-Phase LC Method for the Estimation of Impurities in Omeprazole and Domperidone

Capsules. Scientia Pharmaceutica, 81(3), 735-745. Available at: [\[Link\]](#)

- Metrohm. (2021, June 9). Webinar recording: Karl Fischer titration – Troubleshooting, tips and tricks [Video]. YouTube. Available at: [\[Link\]](#)
- United States Pharmacopeia. (2011). <921> Water Determination. Available at: [\[Link\]](#)
- Smith, D. K. (2019). A practical guide to pharmaceutical analyses using X-ray powder diffraction. American Pharmaceutical Review. Available at: [\[Link\]](#)
- Roquette. (n.d.). Low Moisture Excipients for Moisture-Sensitive APIs. Retrieved February 9, 2026, from [\[Link\]](#)
- Darwish, I. A., et al. (2013). Chiral stability-indicating HPLC method for analysis of donepezil in pharmaceutical formulations. Latin American Journal of Pharmacy, 32(6), 824-830. Available at: [\[Link\]](#)
- Mantovani, P. C., et al. (2024). Could the Change of Excipient Content Improve the Stability of Gastroresistant Omeprazole Pellets?. Brazilian Archives of Biology and Technology, 67, e24230850. Available at: [\[Link\]](#)
- Chakravarty, P., & Nagapudi, K. (2021). The importance of water-solid interactions in small molecule drug development: An industry perspective. Trends in Analytical Chemistry, 140, 116276. Available at: [\[Link\]](#)
- Ivanisevic, I. (2009, May 6). Studying Amorphous Pharmaceutical Materials by Powder X-Ray Diffraction and other Solid-State Techniques [Presentation]. Available at: [\[Link\]](#)
- European Medicines Agency. (2007). Guideline on Stability Testing: Stability testing of existing active substances and related finished products. CPMP/QWP/122/02, rev 1 corr. Available at: [\[Link\]](#)
- Thakral, S., & Thakral, N. K. (2021). Recent advances in the characterization of amorphous pharmaceuticals by X-ray diffractometry. Journal of Pharmaceutical and Biomedical Analysis, 197, 113941. Available at: [\[Link\]](#)
- United States Pharmacopeia. (n.d.). <891> Thermal Analysis.

- United States Pharmacopeia. (2022). <941> Characterization of Crystalline and Partially Crystalline Solids by X-ray Powder Diffraction (XRPD). Available at: [\[Link\]](#)
- Canalejas, L. (2021). Formulation Solution for Moisture-Sensitive Drugs. ONdrugDelivery, (122), 28–31. Available at: [\[Link\]](#)
- Darwish, I. A., et al. (2013). Chiral stability-indicating HPLC method for analysis of donepezil in pharmaceutical formulations. Latin American Journal of Pharmacy, 32(6), 824-830. Available at: [\[Link\]](#)
- Central Administration for Pharmaceutical Products. (2022). Guidelines On Stability Testing Of Finished Pharmaceutical Products and Active Drug Substance. Available at: [\[Link\]](#)
- Eurofins. (n.d.). Water Determination by Karl Fischer. Retrieved February 9, 2026, from [\[Link\]](#)
- METTLER TOLEDO. (2022). Competence Guide - Tips and Hints For a Successful Water Content Determination by Karl Fischer Titration. Available at: [\[Link\]](#)
- Ambrus, R., & Szabó-Révész, P. (2015). The effect of water on the solid state characteristics of pharmaceutical excipients: Molecular mechanisms, measurement techniques, and quality aspects of final dosage form. Acta Pharmaceutica Hungarica, 85(3), 83-93. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Has anybody got access or could share/suggest links to the USP general chapter 941 concerning X-ray diffraction?. Retrieved February 9, 2026, from [\[Link\]](#)
- Singh, S., et al. (2012). Stability Indicating HPLC Method for the Determination of Chiral Purity of R-(-)-5-[2-aminopropyl]-2-methoxybenzene Sulfonamide. Indian Journal of Pharmaceutical Sciences, 74(4), 302-307. Available at: [\[Link\]](#)
- METTLER TOLEDO. (n.d.). Troubleshooting. Retrieved February 9, 2026, from [\[Link\]](#)
- Triclinic Labs. (n.d.). Non-Crystalline (Amorphous) Material Characterization and Development. Retrieved February 9, 2026, from [\[Link\]](#)
- YouTube. (2023, April 9). DIFFERENTIAL SCANNING CALORIMETRY BASED ON USP GENERAL CHAPTER 891 [Video]. YouTube. Available at: [\[Link\]](#)

- METTLER TOLEDO. (n.d.). Water Content by Volumetric KF | USP 921 Method Ia | EVA Titrator. Retrieved February 9, 2026, from [\[Link\]](#)
- Singh, B., et al. (2013). Development and Validation of Chiral HPLC Method for Identification and Quantification of (R)-Enantiomer in Ezetimibe. American Journal of Analytical Chemistry, 4(10), 555-562. Available at: [\[Link\]](#)
- Scribd. (n.d.). 921 Water Determination: Method I (Titrimetric). Retrieved February 9, 2026, from [\[Link\]](#)
- Li, N., et al. (2023). Influence Mechanism of Drug–Polymer Compatibility on Humidity Stability of Crystalline Solid Dispersion. Polymers, 15(23), 4548. Available at: [\[Link\]](#)
- Triclinic Labs. (n.d.). Frequently Asked Questions – X-ray Powder Diffraction. Retrieved February 9, 2026, from [\[Link\]](#)
- Chan, S. Y., & Heng, P. W. S. (2024). Understanding the Roles of Excipients in Moisture Management in Solid Dosage Forms. AAPS PharmSciTech, 25(4), 101. Available at: [\[Link\]](#)
- Singh, S., et al. (2013). Development and Validation of Chiral HPLC Method for Identification and Quantification of (R)-Enantiomer in Ezetimibe. American Journal of Analytical Chemistry, 4(10), 555-562. Available at: [\[Link\]](#)
- Shinde, V. (2020, July 1). Thermogravimetric Analysis in Pharmaceuticals. Veeprho. Available at: [\[Link\]](#)
- Proto. (n.d.). XRD Analysis of Hygroscopic Compounds: Structural Effects and Best Practices. Retrieved February 9, 2026, from [\[Link\]](#)
- World Health Organization. (2009). Annex 10: Stability testing of active pharmaceutical ingredients and finished pharmaceutical products. WHO Technical Report Series, No. 953. Available at: [\[Link\]](#)
- Semantic Scholar. (n.d.). Figure 2.9 from <941> CHARACTERIZATION OF CRYSTALLINE AND PARTIALLY CRYSTALLINE SOLIDS BY X-RAY POWDER DIFFRACTION (XRPD). Retrieved February 9, 2026, from [\[Link\]](#)

- Chakravarty, P., & Nagapudi, K. (2021). The importance of water-solid interactions in small molecule drug development: An industry perspective. Journal of Medical Science - UMP. Available at: [[Link](#)]

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. iosrphr.org [iosrphr.org]
- 3. ondrugdelivery.com [ondrugdelivery.com]
- 4. farmaciajournal.com [farmaciajournal.com]
- 5. researchgate.net [researchgate.net]
- 6. Formulation and Stability Study of Omeprazole Oral Liquid Suspension for Pediatric Patients - PMC [pmc.ncbi.nlm.nih.gov]
- 7. jms.ump.edu.pl [jms.ump.edu.pl]
- 8. Influence Mechanism of Drug–Polymer Compatibility on Humidity Stability of Crystalline Solid Dispersion | MDPI [mdpi.com]
- 9. Understanding the Tendency of Amorphous Solid Dispersions to Undergo Amorphous–Amorphous Phase Separation in the Presence of Absorbed Moisture - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The effect of water on the solid state characteristics of pharmaceutical excipients: Molecular mechanisms, measurement techniques, and quality aspects of final dosage form - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. xylemanalytics.com [xylemanalytics.com]
- 13. youtube.com [youtube.com]
- 14. researchgate.net [researchgate.net]
- 15. drugfuture.com [drugfuture.com]

- [16. staffsites.sohag-univ.edu.eg](http://staffsites.sohag-univ.edu.eg) [staffsites.sohag-univ.edu.eg]
- [17. cdnmedia.eurofins.com](http://cdnmedia.eurofins.com) [cdnmedia.eurofins.com]
- [18. scribd.com](http://scribd.com) [scribd.com]
- [19. A practical guide to pharmaceutical analyses using X-ray powder diffraction | Powder Diffraction | Cambridge Core](#) [cambridge.org]
- [20. usp.org](http://usp.org) [usp.org]
- [21. researchgate.net](http://researchgate.net) [researchgate.net]
- [22. tricliniclabs.com](http://tricliniclabs.com) [tricliniclabs.com]
- [23. icdd.com](http://icdd.com) [icdd.com]
- [24. researchgate.net](http://researchgate.net) [researchgate.net]
- [25. Non-Crystalline and Amorphous Material Analysis Services](http://tricliniclabs.com) [tricliniclabs.com]
- [26. chalcogen.ro](http://chalcogen.ro) [chalcogen.ro]
- [27. researchgate.net](http://researchgate.net) [researchgate.net]
- [28. Stability Indicating HPLC Method for the Determination of Chiral Purity of R-\(-\)-5-\[2-aminopropyl\]-2-methoxybenzene Sulfonamide - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [29. Development and Validation of Chiral HPLC Method for Identification and Quantification of \(R\)-Enantiomer in Ezetimibe](#) [scirp.org]
- [30. Understanding the Roles of Excipients in Moisture Management in Solid Dosage Forms - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [31. WO2014138603A1 - Stabilization of moisture-sensitive drugs - Google Patents](#) [patents.google.com]
- [32. scribd.com](http://scribd.com) [scribd.com]
- [33. scielo.br](http://scielo.br) [scielo.br]
- [34. uspbpep.com](http://uspbpep.com) [uspbpep.com]
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